

Technical Support Center: Cerium-139

Attenuation Correction

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cerium-139

CAS No.: 13982-30-4

Cat. No.: B14706780

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Cerium-139** (Ce-139) for attenuation correction (AC) in SPECT imaging.

Frequently Asked Questions (FAQs)

Q1: What is the primary function of **Cerium-139** in our imaging setup?

A1: **Cerium-139** is used as a radionuclide source in a scanning line source for transmission imaging. This process creates an attenuation map of the patient or subject, which is then used to correct the emission data from the primary radiotracer (e.g., in a myocardial perfusion study). This correction accounts for photons that are absorbed or scattered within the body, leading to a more accurate and quantitative representation of radiotracer distribution.[1]

Q2: Why do artifacts occur even when using attenuation correction?

A2: Artifacts can arise from several sources, including patient-related factors (e.g., motion, metal implants), equipment malfunction, or errors in the reconstruction process.[2] Inaccurate attenuation maps are a primary cause; if the map does not perfectly represent the attenuation

properties of the subject at the time of the emission scan, the correction can introduce new errors or "artifacts" into the final images.[3]

Q3: Can patient motion during the Ce-139 transmission scan affect the final image?

A3: Yes, patient motion is a significant source of artifacts in SPECT imaging.[2][4] Motion during either the transmission (Ce-139) scan or the emission scan can cause misalignment (misregistration) between the attenuation map and the emission data.[5][6] This misalignment leads to incorrect attenuation correction, potentially creating false defects or masking real ones in the reconstructed images.

Q4: How do high-density objects like metal implants affect Ce-139 attenuation correction?

A4: High-attenuation objects, such as surgical clips, dental fillings, or orthopedic implants, can cause significant artifacts.[7][8] These materials can lead to severe streaking artifacts in the attenuation map. When this flawed map is used for correction, it can result in substantial over- or under-correction in the surrounding areas of the emission image, potentially leading to misinterpretation.[8]

Troubleshooting Guide

This guide addresses specific artifacts encountered during Ce-139 attenuation correction.

Issue 1: Streaking or Distorted Attenuation Map

Question: My attenuation map generated with the Ce-139 source shows significant streaking or appears distorted. What are the common causes and how can I fix it?

Answer: This issue is often related to either low photon counts from the transmission source or the presence of highly attenuating materials.

Common Causes & Solutions:

- **Low Transmission Counts:** Insufficient photon flux from the Ce-139 source can lead to a noisy attenuation map.[3] This "quantum mottle" can be misinterpreted as tissue variations.
 - **Solution:** Verify the age and activity of your Ce-139 source. Ensure that the scan duration is adequate for acquiring sufficient counts. Perform routine quality control to check for

source decay.[9]

- Highly Attenuating Materials: Metal implants or external objects (e.g., belt buckles, jewelry) can cause severe streaking.[7][8]
 - Solution: Whenever possible, remove all external metal objects from the patient before scanning. If internal implants are present, use a reconstruction algorithm with a metal artifact reduction (MAR) strategy, if available.[8] It is crucial to visually inspect the attenuation map for such artifacts before it is applied to the emission data.[3]
- Patient Motion: Abrupt patient motion during the transmission scan can cause blurring and misregistration artifacts.[4]
 - Solution: Ensure the patient is comfortable and well-instructed to remain still. Use immobilization devices if necessary.[2]

Issue 2: Misalignment Between Attenuation Map and Emission Image

Question: I am observing artifacts where the attenuation correction appears shifted, creating "hot" or "cold" spots at organ boundaries. What causes this misregistration?

Answer: This artifact is caused by a spatial mismatch between the attenuation map (from Ce-139) and the emission data.

Common Causes & Solutions:

- Patient Motion Between Scans: The most common cause is patient movement occurring after the transmission scan but before or during the emission scan.[5]
 - Solution: Counsel the patient on the importance of remaining still throughout the entire imaging procedure.[2] If motion is detected, motion correction software should be used if available. In some cases, repeating the acquisition may be necessary.
- Respiratory Motion: The movement of the diaphragm and heart during breathing can cause significant misregistration, especially in cardiac and abdominal imaging.[5][10]

- Solution: Use respiratory gating techniques for both transmission and emission scans if your system supports it. Counsel the patient to breathe shallowly and consistently.[2]

Issue 3: New or Worsened "Defects" in the Corrected Image

Question: After applying the Ce-139 attenuation correction, I see new perfusion defects, particularly in the inferior wall of the myocardium, that were not present on the uncorrected images. Why is this happening?

Answer: This can be a result of over-correction due to an inaccurate attenuation map.

Common Causes & Solutions:

- Inaccurate Attenuation Map: If the attenuation map is flawed (e.g., due to noise, motion, or truncation), applying it can introduce errors that look like true perfusion defects.[3] A simulation study showed that using maps with artifacts could create false heart defects or increase the apparent size of an existing infarct.[3]
 - Solution: Always perform a quality check of the attenuation map before accepting the corrected images.[3] Compare the corrected images with the uncorrected images and the rotating planar projections to identify potential artifacts.
- Truncation Artifacts: This occurs if the transmission scan does not cover the entire body contour present in the emission scan. The system has no attenuation data for the truncated regions, leading to under-correction at the edges of the field of view.[6][7]
 - Solution: Ensure the patient is positioned correctly so that the entire cross-section is included in the transmission scan field of view.

Data Summary

The following table summarizes common artifacts and their primary causes.

Artifact Type	Common Cause	Primary Solution(s)	Reference(s)
Noisy/Grainy Attenuation Map	Low photon counts from Ce-139 source.	Verify source activity; Increase scan time.	[3]
Streaking in Attenuation Map	Presence of high-density materials (e.g., metal implants).	Remove external objects; Use metal artifact reduction software.	[7][8]
Misregistration Artifacts	Patient motion between transmission and emission scans.	Immobilize and instruct the patient; Use motion correction software.	[2][4][5]
False Defects (Over-correction)	Flawed attenuation map applied to emission data.	Visually inspect attenuation map; Compare with uncorrected images.	[3]
Edge Artifacts (Under-correction)	Truncation of the body in the transmission scan.	Ensure proper patient positioning within the field of view.	[6][7]

Experimental Protocols

Protocol: Daily Quality Control for Ce-139 Transmission Source

This protocol is a fundamental check to ensure the stability and performance of the Ce-139 source and gantry system.

Objective: To verify the operational status of the Ce-139 transmission source system before patient scanning.

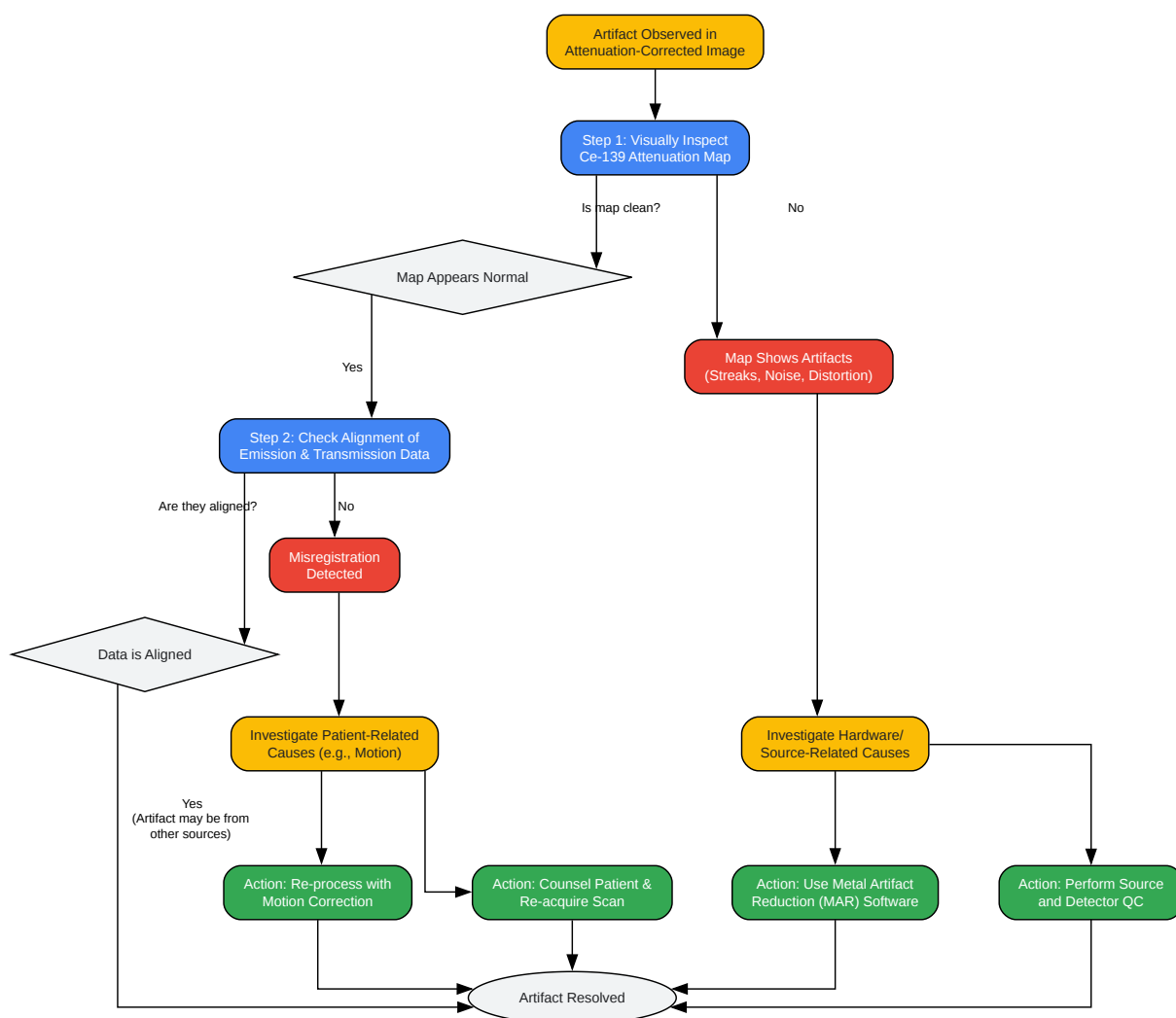
Frequency: Daily, before the first patient study.

Methodology:

- System Initialization: Power on the SPECT system and allow it to complete its standard start-up sequence.
- Source Positioning: Following the manufacturer's instructions, move the Ce-139 line source into the correct position for a quality control scan.
- Phantom Setup: Place the manufacturer-specified quality control phantom on the imaging pallet. This is typically a uniform density phantom.
- Acquisition Setup:
 - Select the "Daily QC" or equivalent protocol from the acquisition software.
 - Confirm that the energy window is correctly centered on the Ce-139 photopeak (typically ~166 keV).
 - Set the acquisition for a predefined number of counts or a set time as recommended by the manufacturer.
- Acquisition: Acquire the transmission scan of the phantom.
- Data Analysis:
 - The system will automatically process the acquired data to generate a "blank scan" or uniformity map.
 - Visually inspect this map for any new artifacts, streaks, or non-uniformities.
 - Review the quantitative results provided by the software. Key metrics often include the average number of counts and the percentage uniformity.
- Action Thresholds:
 - If the uniformity map shows significant new artifacts or if the quantitative results fall outside the manufacturer's specified tolerance (e.g., uniformity variation > 2%), do not proceed with patient scanning.

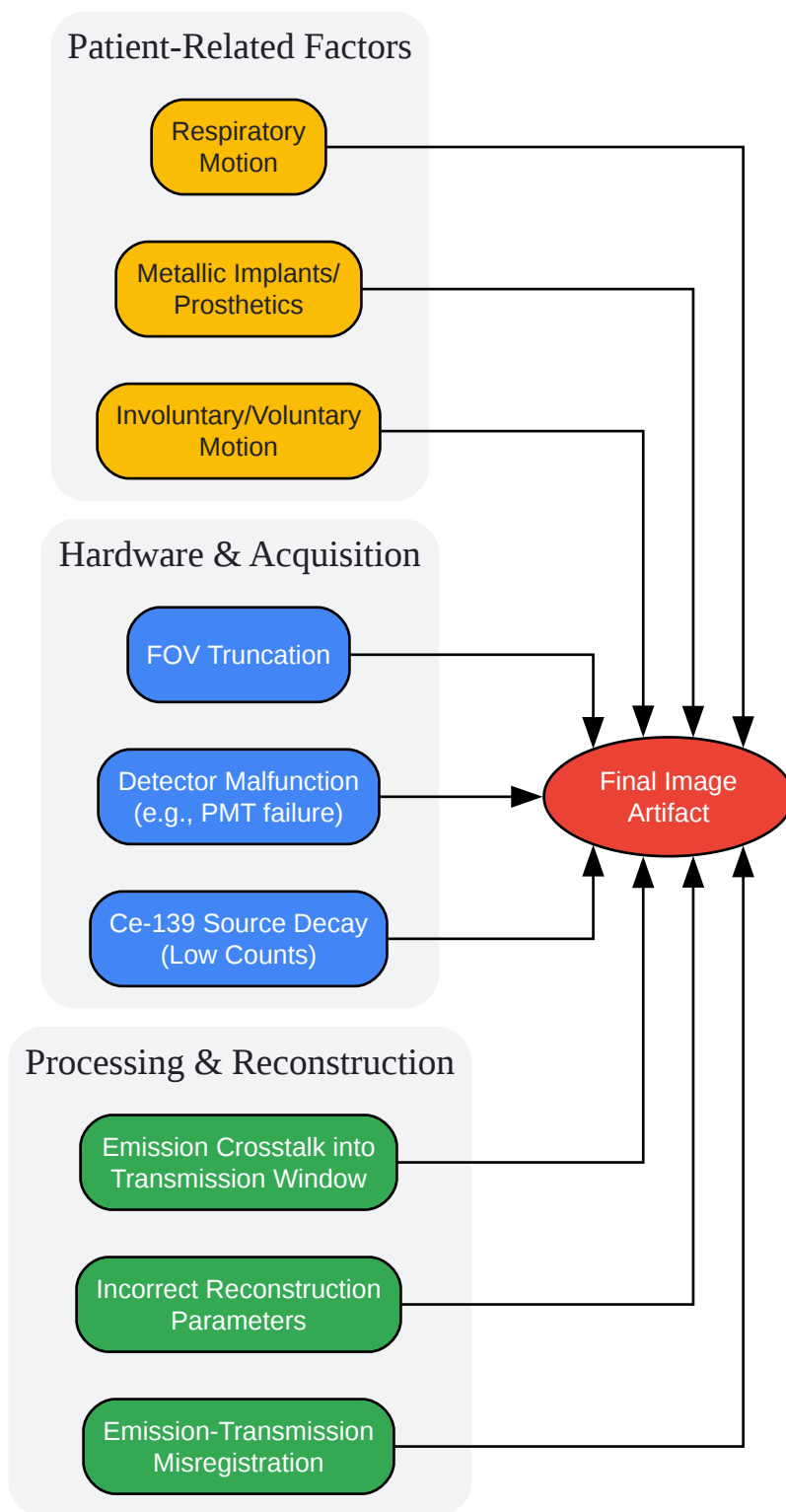
- Repeat the QC scan. If the failure persists, report the issue to a medical physicist or qualified service engineer.
- Record Keeping: Log the results of the daily QC check, including the pass/fail status and any actions taken.[\[11\]](#)

Visualizations



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Caption: A logical workflow for troubleshooting common Ce-139 AC artifacts.



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Caption: Primary sources of error in the attenuation correction process.

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- To cite this document: BenchChem. [Technical Support Center: Cerium-139 Attenuation Correction]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14706780/docs#technical-support-center-cerium-139-attenuation-correction>]

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